

# Preparing CMX-2043 Stock Solution for Cell Culture: Application Notes and Protocols

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## Compound of Interest

Compound Name: CMX-2043

Cat. No.: B606752

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## Abstract

**CMX-2043** is a novel cytoprotective agent derived from alpha-lipoic acid with demonstrated efficacy in models of ischemia-reperfusion injury and traumatic brain injury.[1][2][3][4] Its mechanism of action involves the activation of pro-survival signaling pathways, including the PI3K/Akt pathway, and exhibiting antioxidant properties.[1][5][6][7] Proper preparation of **CMX-2043** stock solutions is critical for accurate and reproducible results in in vitro cell culture experiments. This document provides detailed protocols for the preparation, storage, and quality control of **CMX-2043** stock solutions for use in cell-based assays.

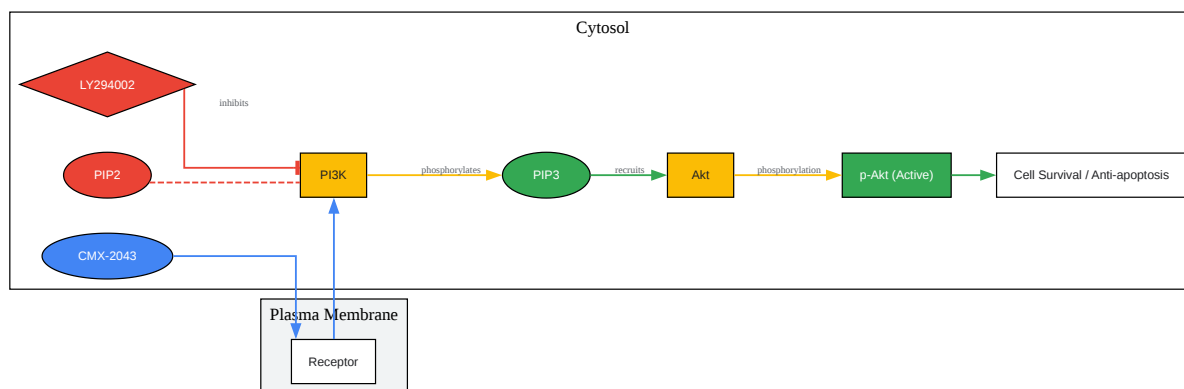
## Properties of CMX-2043

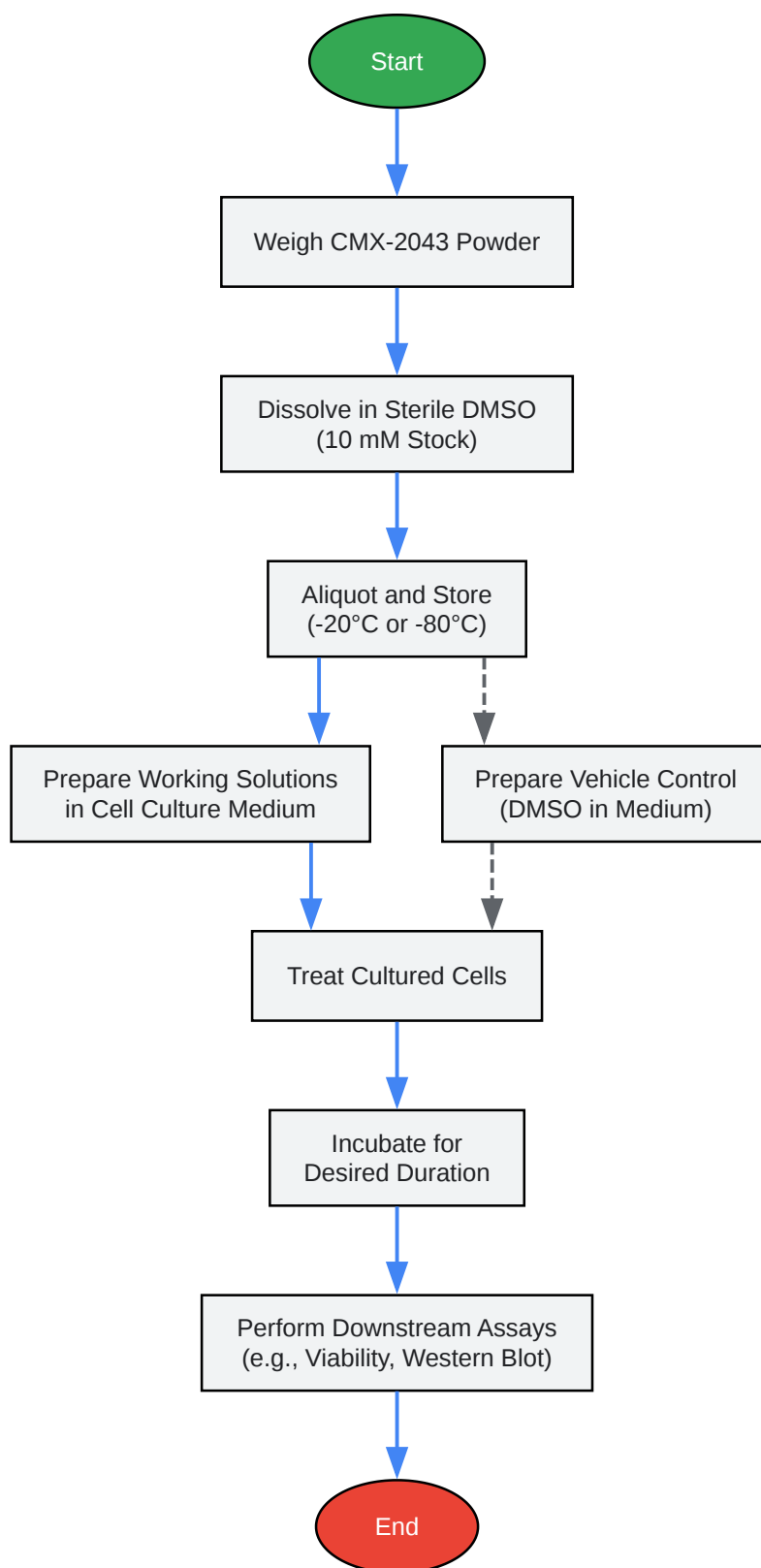
**CMX-2043** is a small molecule,  $\alpha$ -N-[(R)-1, 2-dithiolane-3-pentanoyl]-L-glutamyl-L-alanine, with the following properties:

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>26</sub> N <sub>2</sub> O <sub>6</sub> S <sub>2</sub>	[8]
Molecular Weight	406.52 g/mol	[8]
CAS Number	910627-26-8	[8]
Appearance	Powder	[8]
Solubility (in vitro)	DMSO: 20.83 mg/mL (51.24 mM)	[8]
Solubility (aqueous)	>100 mg/mL in PBS (pH 7.4)	[9]
Storage (Powder)	-20°C for 1 year, or -80°C for 2 years (sealed from moisture)	[8]

## Mechanism of Action: PI3K/Akt Signaling Pathway

**CMX-2043** exerts its cytoprotective effects in part through the activation of the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway.[1][5] This pathway is a central regulator of cell survival, proliferation, and metabolism. Upon stimulation, PI3K phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP2) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 recruits Akt and its upstream kinase PDK1 to the plasma membrane, leading to the phosphorylation and activation of Akt. Activated Akt then phosphorylates a multitude of downstream targets to promote cell survival and inhibit apoptosis. The activation of Akt by **CMX-2043** has been shown to be inhibited by the PI3K inhibitor LY294002.[1][2]





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## References

- 1. Site Unavailable [ischemix.com]
- 2. CMX-2043 Mechanisms of Action In Vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. New Drug Targets Damage from Traumatic Injuries | Weightmans [weightmans.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. mtec-sc.org [mtec-sc.org]
- 7. Ischemix Initiates Phase 2a Trial of CMX-2043 for the Prevention of Ischemia-Reperfusion Injury - BioSpace [biospace.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. Pre-clinical and Clinical Safety Studies of CMX-2043: A Cytoprotective Lipoic Acid Analogue for Ischaemia–Reperfusion Injury - PMC [pmc.ncbi.nlm.nih.gov]
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